

# Propynol (Propargyl Alcohol) Solubility in Organic Solvents: An In-depth Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **propynol** (2-propyn-1-ol), a versatile building block in organic synthesis. Due to the limited availability of precise quantitative solubility data in publicly accessible literature, this document focuses on providing detailed qualitative solubility information and outlines robust experimental protocols for the quantitative determination of **propynol** solubility in various organic solvents.

## **Core Concepts: Understanding Propynol Solubility**

**Propynol**'s solubility is governed by its molecular structure, which features both a polar hydroxyl (-OH) group and a nonpolar alkyne (carbon-carbon triple bond) functional group. The hydroxyl group is capable of forming hydrogen bonds with polar solvents, while the short three-carbon chain has some nonpolar character. This amphiphilic nature dictates its solubility behavior, leading to high miscibility with many polar organic solvents.

## **Qualitative Solubility of Propynol**

**Propynol** is widely reported to be miscible with water and a broad range of polar organic solvents.[1][2][3][4][5][6][7][8][9][10][11][12][13] Conversely, it exhibits poor solubility in nonpolar solvents such as aliphatic hydrocarbons.[3][6] The following table summarizes the qualitative solubility of **propynol** in various common organic solvents based on available data.



| Solvent Class            | Solvent                   | Solubility | Citation  |
|--------------------------|---------------------------|------------|-----------|
| Polar Protic Solvents    | Ethanol                   | Miscible   | [1][3][4] |
| Methanol                 | Miscible                  | [7]        |           |
| Polar Aprotic Solvents   | Acetone                   | Miscible   | [1][3][4] |
| Dioxane                  | Miscible                  | [1][3]     |           |
| Tetrahydrofuran (THF)    | Miscible                  | [1][3]     | _         |
| Pyridine                 | Miscible                  | [1][3]     | _         |
| Halogenated Solvents     | Chloroform                | Miscible   | [1][3][6] |
| 1,2-Dichloroethane       | Miscible                  | [1][3]     |           |
| Carbon Tetrachloride     | Moderately Soluble        | [1][3][4]  | _         |
| Aromatic<br>Hydrocarbons | Benzene                   | Miscible   | [1][3][6] |
| Ethers                   | Diethyl Ether             | Miscible   | [1][3]    |
| Nonpolar Solvents        | Aliphatic<br>Hydrocarbons | Insoluble  | [3][6]    |
| Mineral Oil              | Insoluble                 | [9]        |           |

## **Experimental Protocols for Quantitative Solubility Determination**

The following are detailed methodologies that can be adapted by researchers to quantitatively determine the solubility of **propynol** in specific organic solvents of interest.

### **Method 1: Gravimetric Determination of Solubility**

This method is suitable for determining the solubility of a liquid solute in a solvent where the solvent can be selectively evaporated.



Principle: A saturated solution of **propynol** in the solvent of interest is prepared at a constant temperature. A known volume of the saturated solution is then carefully evaporated to remove the solvent, and the mass of the remaining **propynol** is determined.

### Detailed Methodology:

- Preparation of Saturated Solution:
  - In a sealed, temperature-controlled vessel (e.g., a jacketed beaker or a flask in a water bath), add an excess of propynol to the organic solvent of interest.
  - Stir the mixture vigorously for a prolonged period (e.g., 24-48 hours) to ensure that equilibrium is reached and a saturated solution is formed. The temperature should be maintained at the desired value (e.g., 25 °C) throughout this period.
  - After stirring, allow the mixture to stand undisturbed for several hours to allow any undissolved propynol to settle.
- Sample Collection:
  - Carefully withdraw a known volume (e.g., 10.00 mL) of the clear, supernatant saturated solution using a calibrated volumetric pipette. Avoid disturbing the undissolved layer.
- Solvent Evaporation:
  - Transfer the collected sample to a pre-weighed, dry evaporating dish.
  - Place the evaporating dish in a fume hood and gently heat it to evaporate the solvent. The
    temperature should be kept below the boiling point of propynol (114-115 °C) to avoid loss
    of the solute. A rotary evaporator can also be used for more controlled evaporation.
  - Once the solvent has evaporated, place the dish in a vacuum oven at a moderate temperature (e.g., 40-50 °C) to remove any residual solvent.
- Mass Determination and Calculation:
  - Cool the evaporating dish to room temperature in a desiccator and weigh it accurately.



- The mass of the dissolved **propynol** is the final weight of the dish minus the initial tare weight.
- Calculate the solubility in g/100 mL using the following formula: Solubility (g/100 mL) =
   (Mass of propynol (g) / Volume of saturated solution (mL)) \* 100

## **Method 2: Determination of Miscibility by Visual Titration**

This method is used to determine if two liquids are miscible in all proportions at a given temperature.

Principle: One liquid is incrementally added to a fixed volume of the other while observing for any signs of phase separation (turbidity).

### **Detailed Methodology:**

- Preparation:
  - Place a precise volume (e.g., 10.0 mL) of the organic solvent into a clear, sealed container (e.g., a graduated cylinder with a stopper or a titration flask) maintained at a constant temperature.
  - Fill a calibrated burette with propynol.
- Titration and Observation:
  - Slowly add propynol from the burette to the solvent in small increments (e.g., 0.5 mL).
  - After each addition, securely seal the container and shake it vigorously to ensure thorough mixing.
  - Allow the mixture to stand and visually inspect for any signs of immiscibility, such as the formation of a cloudy suspension or two distinct layers.
- Interpretation:
  - If the solution remains clear and homogeneous after the addition of a significant volume of propynol (e.g., until the total volume has doubled), the two liquids are considered



miscible.

If turbidity or phase separation occurs at any point, the liquids are not fully miscible. The
volume of propynol added before the onset of immiscibility can be recorded to determine
the solubility limit under those conditions.

## Method 3: Analytical Quantification using Gas Chromatography (GC)

This method provides a highly accurate determination of solubility and is particularly useful for complex mixtures or when high precision is required.

Principle: A saturated solution is prepared, and the concentration of **propynol** in the solution is determined using a gas chromatograph with a suitable detector, such as a Flame Ionization Detector (FID).

### **Detailed Methodology:**

- Preparation of Saturated Solution:
  - Follow the procedure described in Method 1 (Step 1) to prepare a saturated solution of propynol in the desired organic solvent at a constant temperature.
- Calibration Standards:
  - Prepare a series of standard solutions of **propynol** in the same organic solvent with known concentrations. The concentration range of the standards should bracket the expected solubility of **propynol**.
- GC Analysis:
  - Set up a gas chromatograph with an appropriate column and detector (FID is commonly used for organic compounds). Optimize the GC parameters (e.g., injector temperature, oven temperature program, carrier gas flow rate) for the separation and detection of propynol and the solvent.



- Inject a known volume of each calibration standard into the GC to generate a calibration curve by plotting the peak area of **propynol** against its concentration.
- Carefully withdraw a sample of the clear supernatant from the saturated solution, dilute it with the pure solvent if necessary to fall within the calibration range, and inject it into the GC.

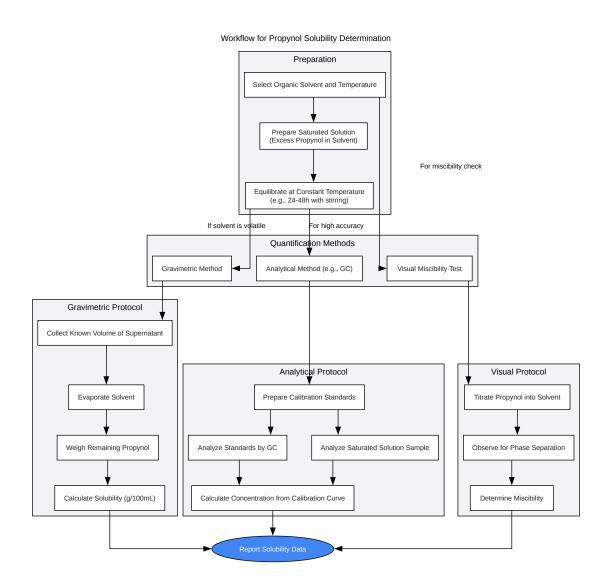
#### Calculation:

- Determine the peak area of propynol in the sample chromatogram.
- Use the calibration curve to determine the concentration of propynol in the (diluted) sample.
- If the sample was diluted, multiply the measured concentration by the dilution factor to obtain the concentration in the original saturated solution. This concentration represents the solubility.

## **Visualization of Experimental Workflow**

The following diagram illustrates a general workflow for determining the solubility of **propynol** in an organic solvent.





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Caption: A logical workflow for determining propynol solubility.



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